

butane-1,4-diol versus ethylene glycol adipic acid polyesters

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Compound Focus: Butane-1,4-diol;hexanedioic acid

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Chemical Structures and Properties

The core difference lies in the glycol segment of the polymer chain. Butane-1,4-diol provides a longer, four-carbon chain between ester groups, while ethylene glycol provides a shorter, two-carbon chain. This structural difference significantly influences the physical and thermal properties of the resulting polyesters [1].

The table below summarizes the typical properties of adipic acid-based polyester polyols with a molecular weight of 2000, a common benchmark.

Polyester Structure	Solidification Point (°C)	Viscosity at 75°C (mPa.s)
Adipic Acid + Ethylene Glycol	52	540
Adipic Acid + 1,4-Butanediol	56	670
Adipic Acid + Ethylene Glycol + 1,4-Butanediol (mixed)	17	625

Data compiled from a reference on polyester polyols [1].

Key Insights from the Data:

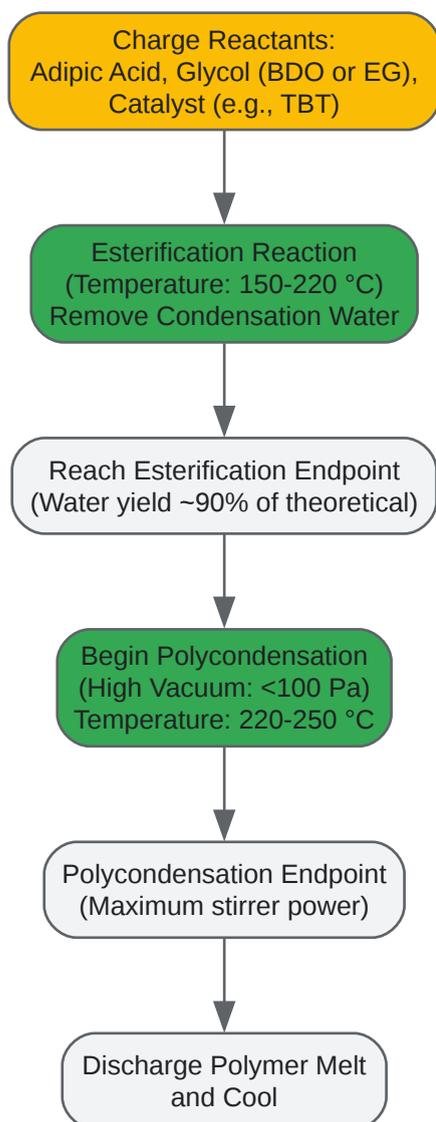
- **Crystallinity:** The higher solidification point of the pure BDO-based polyester (56°C) compared to the EG-based one (52°C) indicates a greater tendency to crystallize, which often translates to better mechanical strength in the final polyurethane material [1].
- **Flexibility:** Polyesters made with longer-chain glycols like BDO (and 1,6-hexanediol) impart greater flexibility and improved hydrolytic stability to the resulting polyurethane, as the polymer chain becomes less polar [1].
- **Processability:** The mixture of EG and BDO results in a significantly lower solidification point and a moderate viscosity. This is a common industrial practice to reduce crystallinity and improve processability for specific applications [1].

Synthesis and Experimental Protocols

The synthesis of these aliphatic polyester polyols follows a classic two-step melt polycondensation method, which can be adapted for both EG and BDO.

General Synthesis Workflow

The following diagram outlines the general process for synthesizing these polyesters:



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- **Materials:** The typical monomers are **adipic acid** and the chosen diol (**1,4-butanediol** or **ethylene glycol**). An excess of diol (e.g., an alcohol-to-acid molar ratio of 1.4:1) is used to control the molecular weight [1] [2]. Common catalysts include tetrabutyl titanate (TBT) or stannous octanoate (Sn(Oct)) [1] [2].
- **Esterification:** The reactants are heated, typically between **150°C and 220°C**, under an inert atmosphere like nitrogen. The condensation water is continuously removed to drive the reaction forward. The endpoint is often determined when the amount of water collected reaches about **90% of the theoretical yield** [1] [2].
- **Polycondensation:** After the esterification stage, a polycondensation catalyst (e.g., stannous octanoate) may be added. The reaction is placed under **high vacuum (<100 Pa)** and the temperature may be increased (e.g., to **240-250°C**). This step removes excess glycol and builds the molecular

weight of the polymer. The reaction is stopped when the melt viscosity reaches a maximum, indicated by the agitator's power consumption [1] [2].

Performance and Application Comparison

The choice between BDO and EG-based polyesters is dictated by the required performance in the final product, such as a polyurethane.

Performance Characteristic	Butane-1,4-diol (BDO) Based	Ethylene Glycol (EG) Based
Mechanical Properties	Higher tensile strength, tear strength, and abrasion resistance [1].	Good mechanical properties, but generally inferior to BDO-based versions [1].
Crystallinity	High, leading to harder materials [1].	High, but can be modified [1].
Low-Temperature Flexibility	Good [1].	Less flexible compared to longer-chain glycols [1].
Hydrolytic Stability	Moderate; susceptible to hydrolysis without stabilizers [1].	Lower than BDO-based; more sensitive to hydrolysis [1].
Key Applications	PU Elastomers, shoe soles, coatings requiring high mechanical strength [1].	Flexible foams, coatings, and as a component in mixed diol systems [1].

Application Context:

- **Copolymerization:** Both BDO and EG are key components in important biodegradable copolyesters. For instance, **Poly(butylene adipate-co-terephthalate) (PBAT)**, which uses BDO, is a commercially successful, flexible biodegradable plastic used in films and packaging [2].
- **Biomedical Uses:** Polyesters derived from adipic acid and glycerol (a trialcohol) are extensively researched for biomedical applications like tissue engineering and drug delivery, highlighting the versatility of adipic acid-based polymers [3].

Conclusion and Selection Guide

To summarize the selection criteria:

- **Choose a Butane-1,4-diol-based polyester** when your priority is achieving **high mechanical strength, crystallinity, and toughness** in applications like high-performance elastomers or rigid coatings.
- **Choose an Ethylene Glycol-based polyester** for applications where a **lower viscosity is beneficial for processing**, or when used in combination with other diols (like BDO) to fine-tune the crystallinity and melting point of the polymer for flexible foams or specific coatings.

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